

Molecular structure and weight of 2-Methoxy-5-(trifluoromethyl)aniline

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name:	2-Methoxy-5-(trifluoromethyl)aniline
Cat. No.:	B1297676

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In-Depth Technical Guide to 2-Methoxy-5-(trifluoromethyl)aniline

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, purification, and spectroscopic characterization of **2-Methoxy-5-(trifluoromethyl)aniline**. This compound is a key intermediate in the synthesis of various pharmaceuticals, agrochemicals, and materials.^[1] The presence of both a methoxy and a trifluoromethyl group imparts unique electronic properties and biological activities, making it a molecule of significant interest in medicinal chemistry and drug development.^{[1][2]} This guide includes detailed experimental protocols for its synthesis and characterization, along with a discussion of its potential biological relevance in the context of signaling pathways.

Molecular Structure and Properties

2-Methoxy-5-(trifluoromethyl)aniline, also known as 3-amino-4-methoxybenzotrifluoride, possesses a benzene ring substituted with an amino group, a methoxy group, and a trifluoromethyl group.

Table 1: Physicochemical Properties of **2-Methoxy-5-(trifluoromethyl)aniline**

Property	Value	Reference(s)
Molecular Formula	$C_8H_8F_3NO$	[3]
Molecular Weight	191.15 g/mol	[3]
CAS Number	349-65-5	[3]
Appearance	White to light yellow or beige-greyish crystalline powder	[4][5]
Melting Point	58-62 °C	[5]
Boiling Point	230.1 ± 40.0 °C (Predicted)	[5]
Solubility	Soluble in organic solvents such as ethanol, methanol, and acetone.	[1]
Storage	Store in a dark place under an inert atmosphere at room temperature.	[5]

Synthesis and Purification

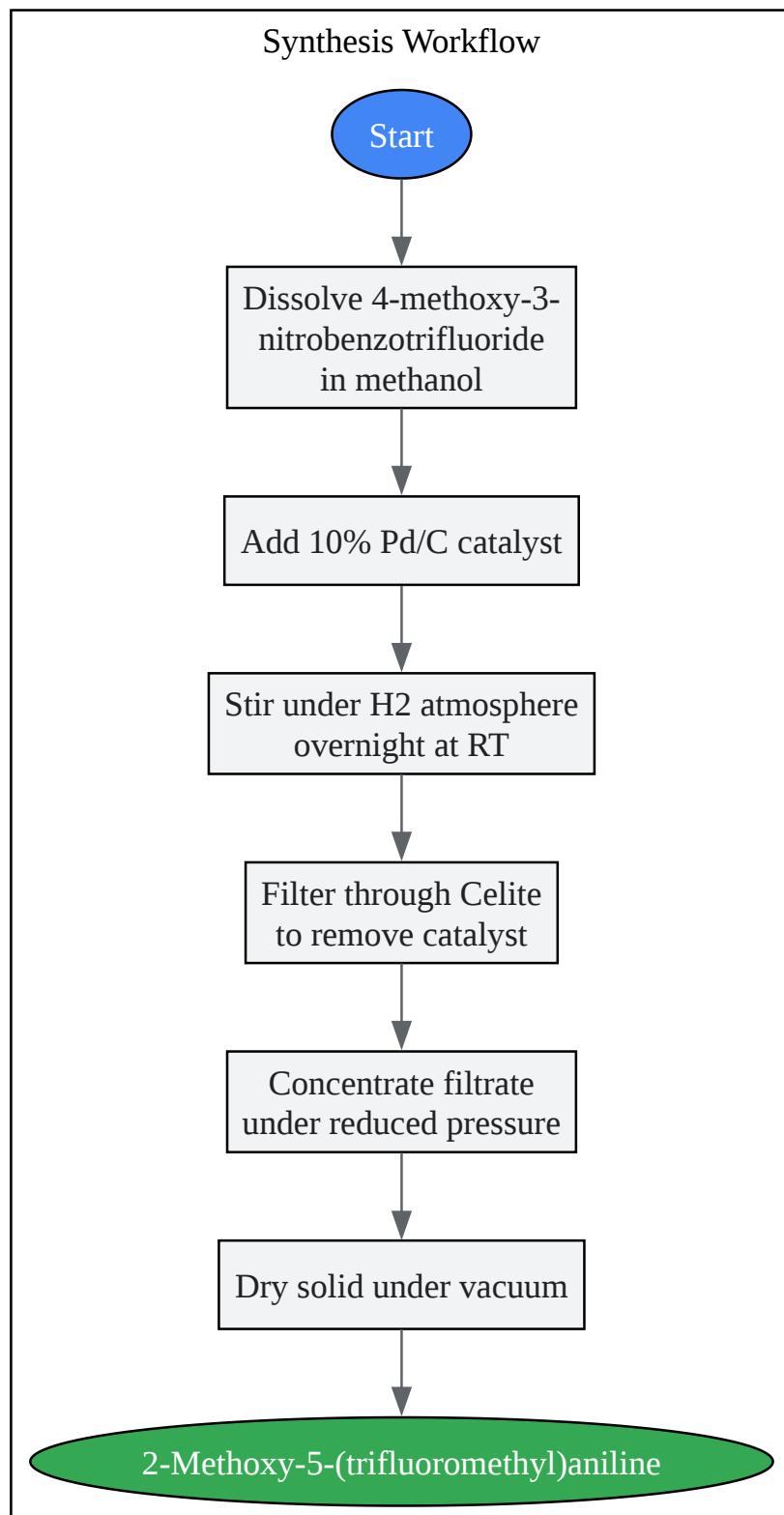
Synthesis Protocol: Reduction of 4-Methoxy-3-nitrobenzotrifluoride

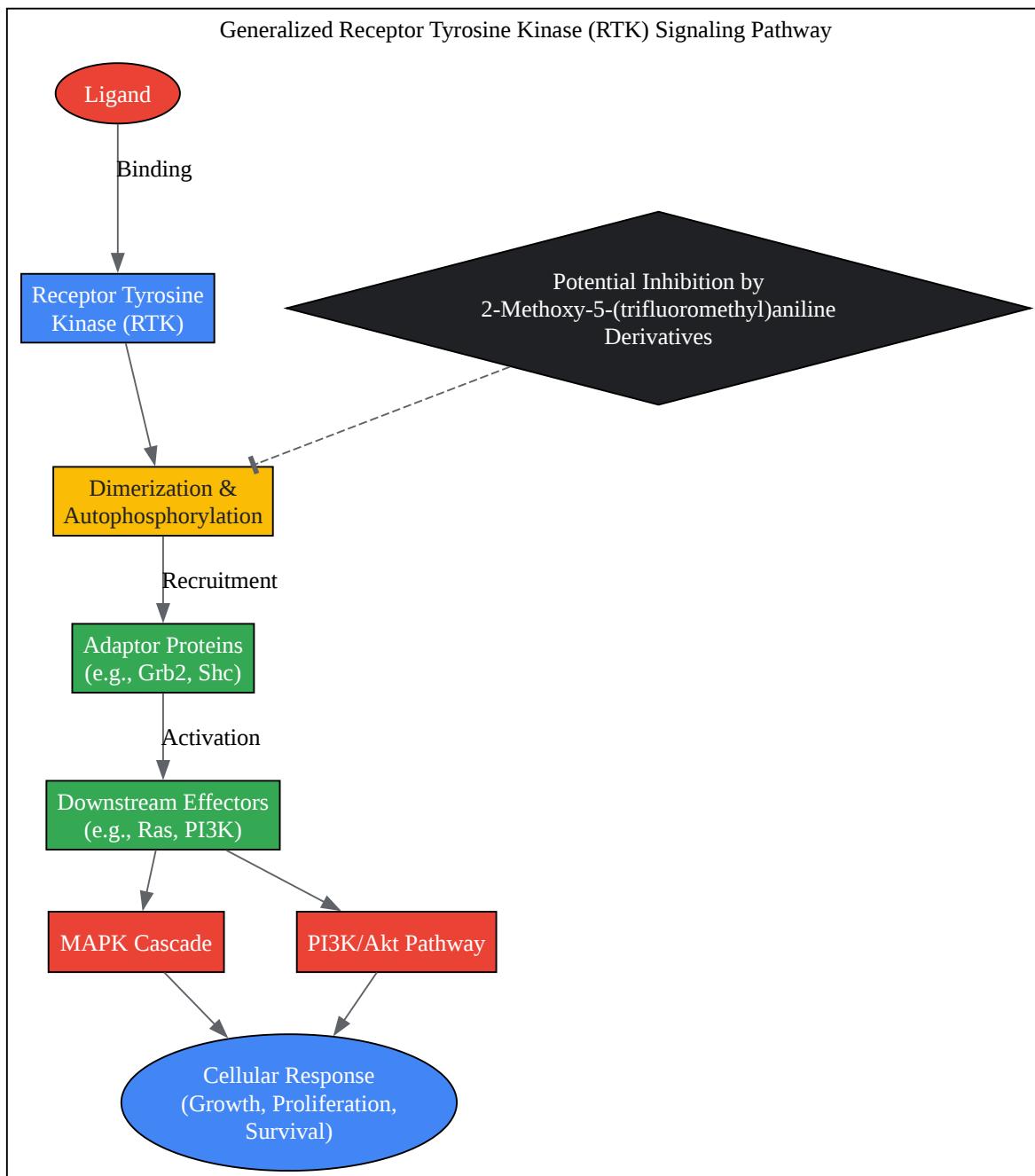
A common and high-yielding method for the synthesis of **2-Methoxy-5-(trifluoromethyl)aniline** involves the catalytic hydrogenation of 4-methoxy-3-nitrobenzotrifluoride.[4][5][6]

Experimental Protocol:

- Reaction Setup: To a solution of 4-methoxy-3-nitrobenzotrifluoride in methanol, add 10% Palladium on activated carbon (Pd/C) catalyst (10% loading by weight of the substrate).
- Hydrogenation: Stir the mixture vigorously under a hydrogen atmosphere (e.g., using a balloon or a hydrogenation apparatus) at room temperature overnight.

- Work-up: Upon completion of the reaction (which can be monitored by thin-layer chromatography), filter the reaction mixture through a pad of Celite or diatomaceous earth to remove the Pd/C catalyst.[4][5]
- Isolation: Concentrate the filtrate under reduced pressure to remove the methanol. Dry the resulting solid under vacuum to afford **2-Methoxy-5-(trifluoromethyl)aniline** as an off-white solid. This procedure typically yields the product in high purity (around 99%).[4][5]



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- To cite this document: BenchChem. [Molecular structure and weight of 2-Methoxy-5-(trifluoromethyl)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1297676#molecular-structure-and-weight-of-2-methoxy-5-trifluoromethyl-aniline>]

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